

Application Notes & Protocols: A Comprehensive Guide to N-acylation with Retinoyl Chloride

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Compound of Interest

Compound Name: *retinoyl chloride*

CAS No.: 53839-60-4

Cat. No.: B056931

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Introduction: The Significance of N-Retinoylation

Retinoids, a class of compounds derived from vitamin A, are crucial signaling molecules that regulate a vast array of biological processes, including cell growth, differentiation, and apoptosis.^[1] The synthesis of retinoid derivatives, particularly N-retinoyl amides, is of paramount importance in medicinal chemistry and drug development. These compounds are explored for their potential in dermatology, oncology, and immunology, often exhibiting improved stability, bioavailability, or targeted activity compared to their parent carboxylic acid, all-trans-retinoic acid (ATRA).^[2]

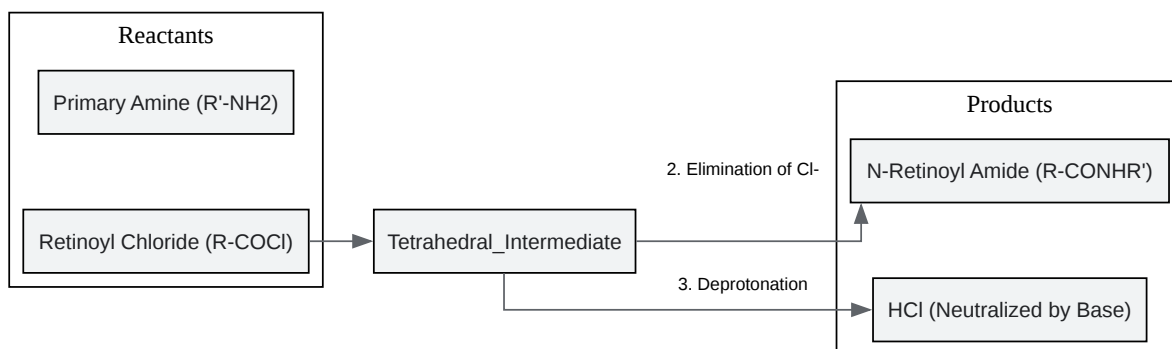
Retinoyl chloride stands out as a key intermediate in this synthetic pursuit.^{[2][3]} As a highly reactive acyl chloride derivative of retinoic acid, it allows for the efficient formation of amide bonds with a wide range of primary and secondary amines.^{[2][3][4]} This guide provides a detailed protocol for N-acylation using **retinoyl chloride**, grounded in the fundamental principles of organic chemistry. It is designed for researchers, scientists, and drug development

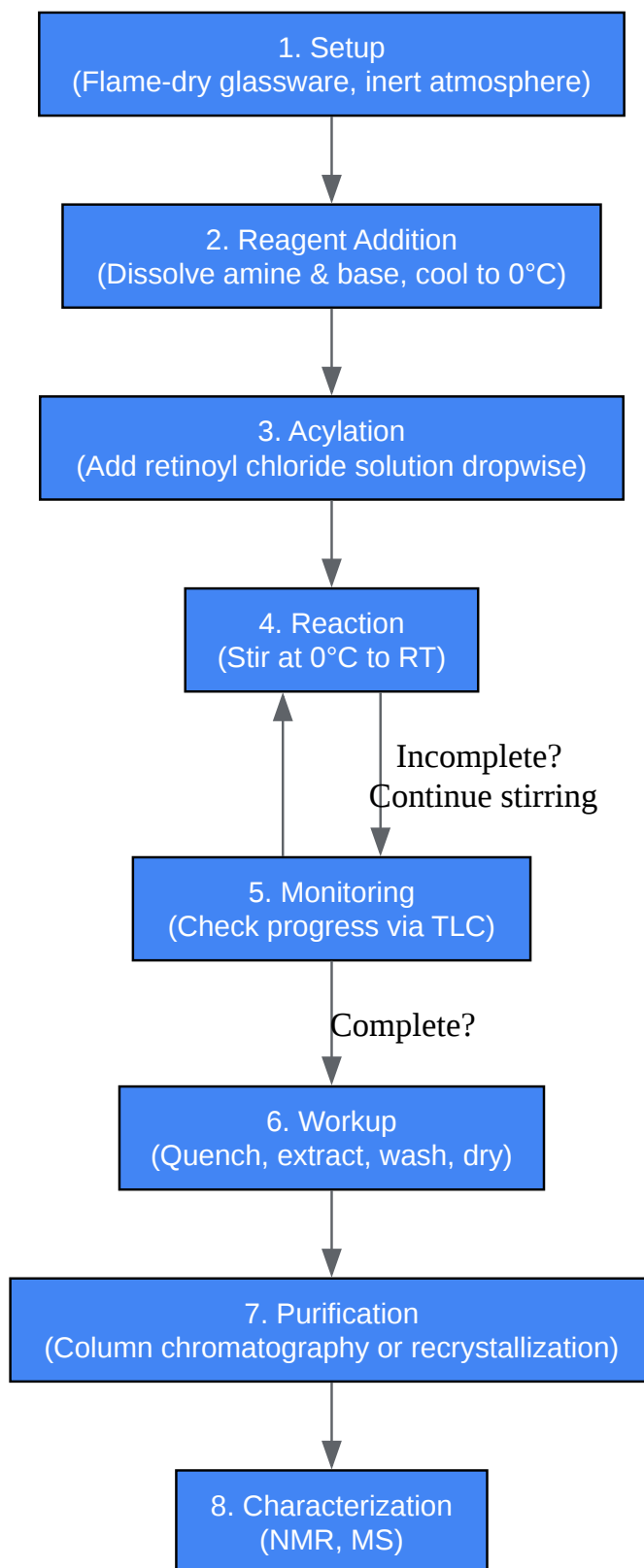
professionals, offering not just a series of steps, but also the rationale behind them to ensure robust and reproducible outcomes.

Chemical Principles: The Nucleophilic Addition-Elimination Mechanism

The N-acylation of an amine with **retinoyl chloride** proceeds via a well-established nucleophilic addition-elimination mechanism.^{[5][6][7]} Understanding this two-stage process is critical for optimizing reaction conditions and troubleshooting potential issues.

- **Nucleophilic Addition:** The carbon atom of the acyl chloride group (-COCl) is highly electrophilic. This is due to the strong electron-withdrawing inductive effects of both the oxygen and chlorine atoms, which leaves the carbon with a significant partial positive charge.^{[7][8]} The reaction is initiated when the lone pair of electrons on the nitrogen atom of the amine (the nucleophile) attacks this electrophilic carbon.^{[5][7]} This leads to the formation of a transient, unstable tetrahedral intermediate where the carbonyl double bond is broken, and the oxygen atom carries a negative charge.^[6]
- **Elimination:** The tetrahedral intermediate rapidly collapses. The carbon-oxygen double bond is reformed, and in the process, the chloride ion (Cl⁻)—a good leaving group—is expelled.^{[6][8]} This step also releases a proton (H⁺) from the nitrogen atom, which is scavenged by a base present in the reaction mixture.^{[7][8]} The final products are the stable N-retinoyl amide and a protonated base (e.g., triethylammonium chloride).^[9]





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Sources

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